

Navigating the Safe Handling of 2-Morpholinoacetaldehyde: A Comprehensive Guide

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Compound of Interest

Compound Name: **2-Morpholinoacetaldehyde**

Cat. No.: **B1332701**

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This document provides essential safety and logistical information for the use of **2-Morpholinoacetaldehyde**, focusing on operational procedures, personal protective equipment (PPE), and disposal plans. While a specific Safety Data Sheet (SDS) for **2-Morpholinoacetaldehyde** is not readily available in public domains, this guidance is based on the known hazards of related compounds, such as aliphatic aldehydes and morpholine derivatives.

Essential Safety Information

2-Morpholinoacetaldehyde is an aldehyde derivative of morpholine. Aldehydes, as a class, can be irritating to the skin, eyes, and respiratory system.^[1] Some aldehydes are also flammable and may be toxic.^{[2][3]} The morpholine component suggests that the compound may also share some toxicological properties with other morpholine-containing substances. Therefore, handling this compound requires stringent adherence to safety protocols to minimize exposure and risk.

Quantitative Data Summary

Due to the absence of a specific Safety Data Sheet, the following table provides general physical and chemical properties for the hydrochloride salt of **2-Morpholinoacetaldehyde**,

which is often used to improve stability.[\[4\]](#) It is crucial to consult the specific SDS from your supplier for detailed hazard information and exposure limits.

Property	Value	Source
Chemical Name	2-Morpholinoacetaldehyde hydrochloride	[4]
CAS Number	1172495-88-3 (hydrochloride)	[4] [5]
Molecular Formula	C6H12CINO2	[4]
Appearance	White to off-white crystalline solid	[4]
Boiling Point	~255.9°C	[4]
Density	~1.1 g/cm³	[4]
Solubility	Soluble in water and dichloromethane	[4]

Operational Plan: From Receipt to Disposal

A systematic approach is critical for safely managing **2-Morpholinoacetaldehyde** in a laboratory setting.

Receiving and Inspection

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Ensure the supplier has provided a Safety Data Sheet (SDS). If not, request one immediately and do not handle the chemical until the SDS has been reviewed.
- Verify that the container is properly labeled with the chemical name, concentration, and appropriate hazard warnings.

Storage

- Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, acids, and bases.[\[6\]](#)

- Keep the container tightly closed to prevent the release of vapors and protect it from moisture.[\[7\]](#)
- Given that some aldehydes are light-sensitive, store in a dark or opaque container.[\[2\]](#)

Handling

- All handling of **2-Morpholinoacetaldehyde** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[2\]](#)
- Wear the appropriate Personal Protective Equipment (PPE) at all times (see table below).
- Avoid direct contact with skin, eyes, and clothing.[\[1\]](#)
- Use the smallest quantity of the chemical necessary for the experiment.
- Ensure that an emergency eyewash station and safety shower are readily accessible.

Personal Protective Equipment (PPE)

The following table outlines the recommended PPE for handling **2-Morpholinoacetaldehyde**, based on general guidance for aldehydes and morpholine compounds.

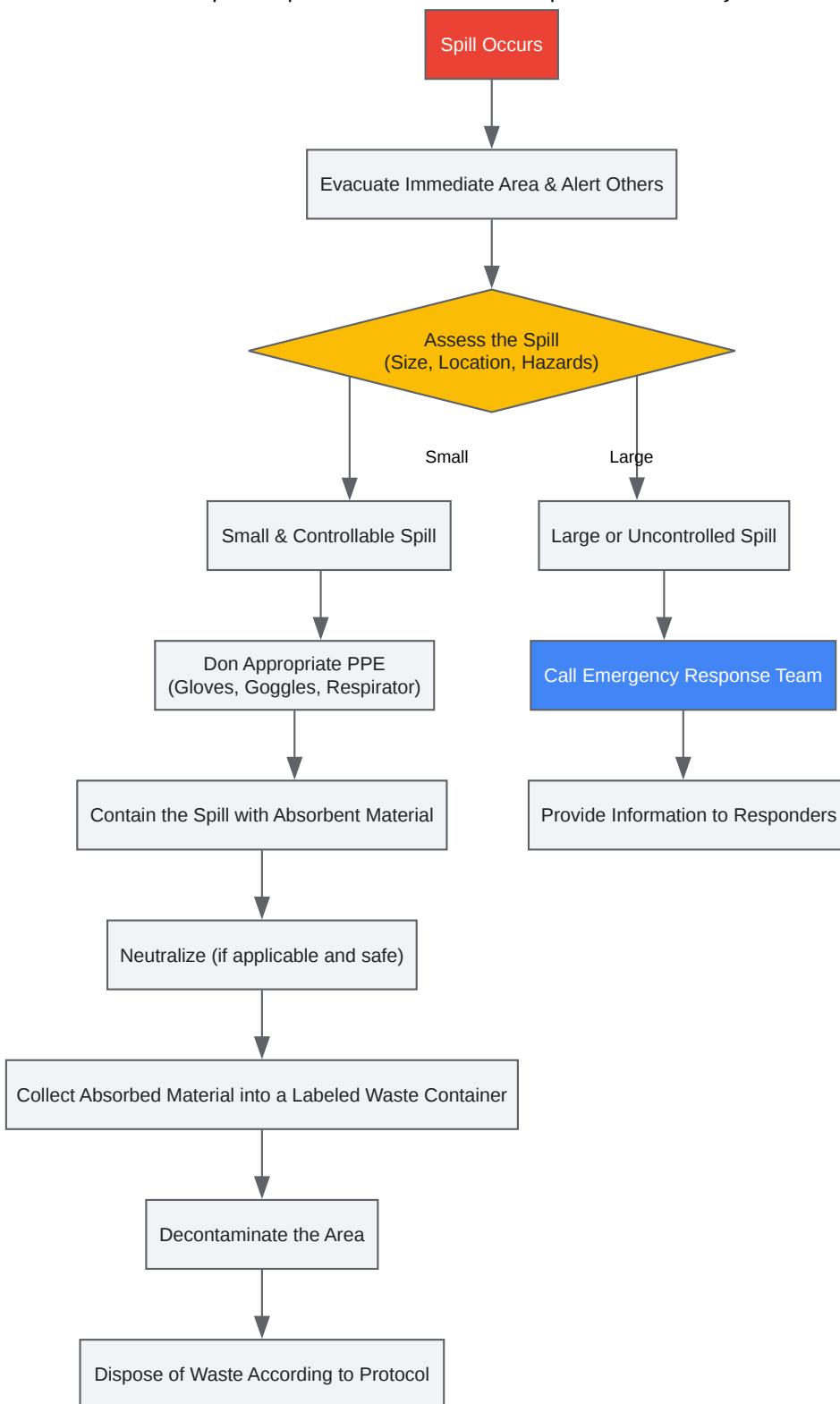
Body Part	Recommended Protection	Rationale
Hands	Chemical-resistant gloves (e.g., Nitrile or Neoprene). Consult the glove manufacturer's compatibility chart for specific breakthrough times.	To prevent skin contact and absorption.
Eyes/Face	Chemical splash goggles and a face shield.	To protect against splashes and vapors. [1]
Body	A flame-retardant lab coat, long pants, and closed-toe shoes.	To protect skin from accidental contact.
Respiratory	A NIOSH-approved respirator with an organic vapor cartridge is required if working outside of a fume hood or if vapor concentrations are unknown or exceed exposure limits.	To prevent inhalation of harmful vapors. [8]

Emergency Procedures

Spill Response

In the event of a spill, follow a calm and systematic procedure to ensure safety.

Chemical Spill Response Workflow for 2-Morpholinoacetaldehyde

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